

In-depth Technical Guide: (Z)-2-Angeloyloxymethyl-2-butenolic acid

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Compound of Interest

Compound Name: (Z)-2-Angeloyloxymethyl-2-butenolic

Cat. No.: B1659904

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CAS Number: 69188-40-5

This technical guide provides a comprehensive overview of **(Z)-2-Angeloyloxymethyl-2-butenolic** acid, a naturally occurring compound of interest to researchers and drug development professionals.

Chemical and Physical Properties

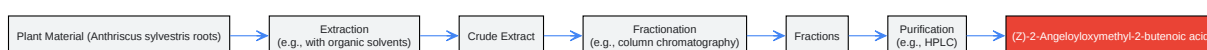
(Z)-2-Angeloyloxymethyl-2-butenolic acid is a natural product identified in the roots of *Anthriscus sylvestris* Hoffm.[1][2] Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	69188-40-5	[1][2]
Molecular Formula	C ₁₀ H ₁₄ O ₄	[1]
Molecular Weight	198.22 g/mol	[1]
Common Name	(Z)-2-Angeloyloxymethyl-2-butenolic acid	[1]
Natural Source	Roots of <i>Anthriscus sylvestris</i> Hoffm.	[1][2]

Synthesis and Isolation

Detailed experimental protocols for the synthesis of **(Z)-2-Angeloyloxymethyl-2-butenoic acid** are not readily available in the public domain. The primary method of obtaining this compound is through extraction and isolation from its natural source, the roots of *Anthriscus sylvestris*.

A general workflow for the isolation of natural products from plant material is outlined below. This diagram represents a logical, though not explicitly detailed, sequence of steps that would be typically followed.



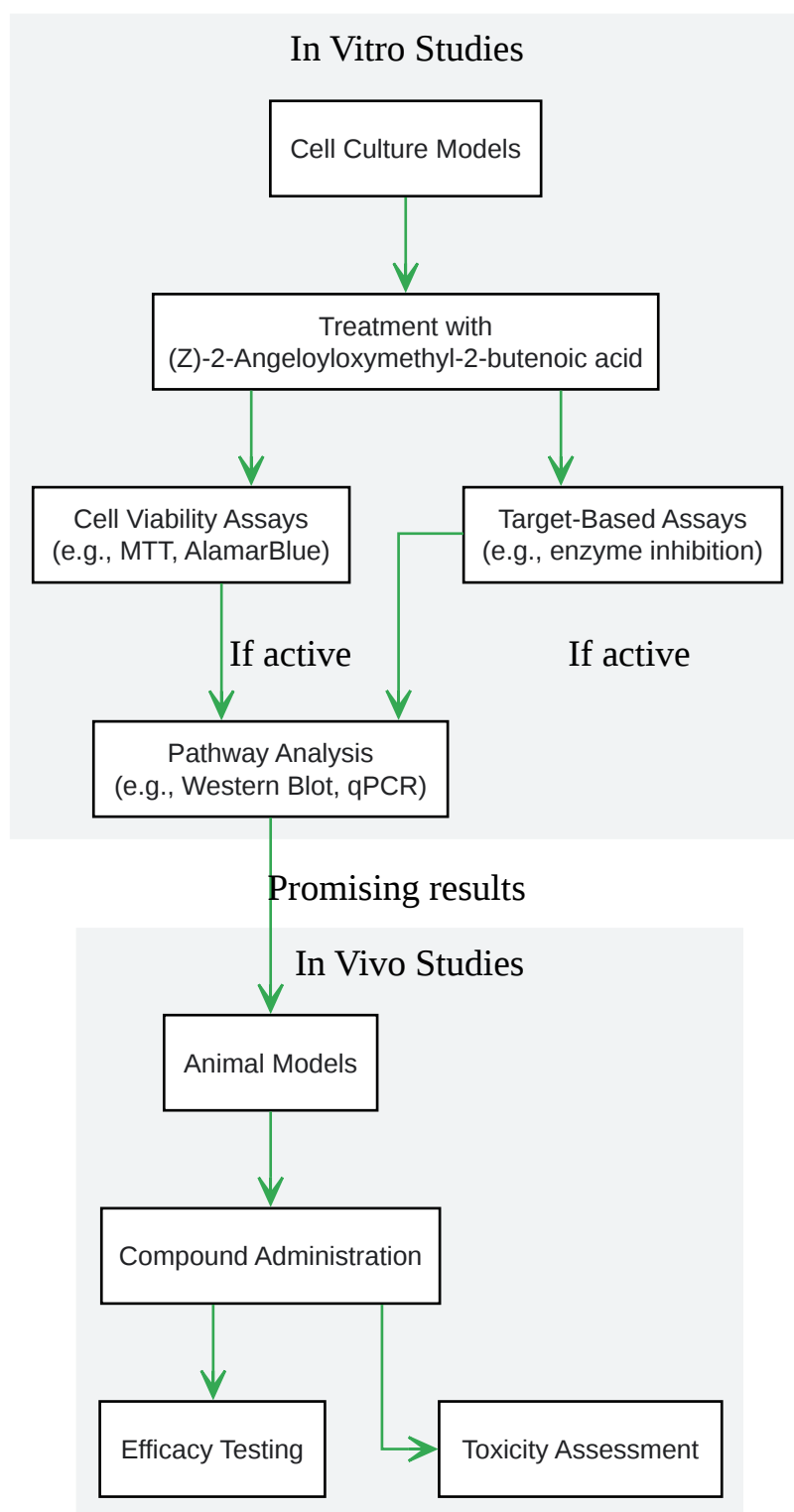
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Caption: A generalized workflow for the isolation of natural products.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available research detailing the specific biological activities and associated signaling pathways of **(Z)-2-Angeloyloxymethyl-2-butenoic acid**. While its natural origin suggests potential bioactivity, comprehensive studies to elucidate its mechanism of action and therapeutic potential are yet to be published.

For researchers investigating the biological effects of novel compounds, a general experimental approach to screen for activity and identify pathways is depicted in the following diagram.



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Caption: A general workflow for assessing the biological activity of a novel compound.

Quantitative Data

There is a significant gap in the available literature regarding quantitative data for **(Z)-2-Angeloyloxymethyl-2-butenic acid**. Key metrics such as IC₅₀ or EC₅₀ values, binding affinities, and pharmacokinetic data have not been reported. The acquisition of such data would be a critical step in evaluating the compound's potential for drug development.

Experimental Protocols

Detailed experimental protocols for the analysis, synthesis, or biological evaluation of **(Z)-2-Angeloyloxymethyl-2-butenic acid** are not currently available in peer-reviewed literature or public databases. Researchers interested in studying this compound would need to develop and validate their own methodologies.

Conclusion and Future Directions

(Z)-2-Angeloyloxymethyl-2-butenic acid is a known natural product with a confirmed chemical identity. However, its biological properties and potential as a therapeutic agent remain largely unexplored. Future research should focus on:

- **Total Synthesis:** Developing a reliable and scalable synthetic route to enable further studies.
- **Biological Screening:** Conducting comprehensive in vitro and in vivo screening to identify any significant biological activities.
- **Mechanism of Action Studies:** Elucidating the molecular targets and signaling pathways affected by the compound.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs to optimize potency and other pharmacological properties.

This technical guide highlights the current state of knowledge regarding **(Z)-2-Angeloyloxymethyl-2-butenic acid** and underscores the need for further investigation to unlock its full potential.

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References

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- 2. file.medchemexpress.com [file.medchemexpress.com]
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